

4-Carboxy-3-fluorophenylboronic acid CAS number 120153-08-4 details

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Compound of Interest

Compound Name: 4-Carboxy-3-fluorophenylboronic acid

Cat. No.: B055137

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An In-depth Technical Guide to **4-Carboxy-3-fluorophenylboronic Acid**

CAS Number: 120153-08-4

Introduction

4-Carboxy-3-fluorophenylboronic acid is a bifunctional organoboron compound widely utilized in organic synthesis and medicinal chemistry. Its structure, featuring a carboxylic acid group, a fluorine atom, and a boronic acid moiety on a phenyl ring, makes it a highly versatile building block. The electron-withdrawing properties of the fluorine and carboxyl groups lower the pKa of the boronic acid, enhancing its ability to interact with diols, such as glucose, at physiological pH.[1][2] This property is particularly valuable in the development of glucose-responsive materials and drug delivery systems.[3][4] Furthermore, it serves as a crucial reagent in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling, for the synthesis of complex fluorinated biaryl compounds used in drug discovery and materials science.[5][6]

Physicochemical and Safety Data

Quantitative data for **4-Carboxy-3-fluorophenylboronic acid** is summarized below.

Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	120153-08-4	[7]
Molecular Formula	C ₇ H ₆ BFO ₄	[7]
Molecular Weight	183.93 g/mol	[7]
IUPAC Name	4-borono-2-fluorobenzoic acid	[7][8]
Appearance	White solid	[9]
pKa	3.15 ± 0.10 (Predicted)	[9]
Solubility	Soluble in water	[9][10]
Purity	≥93% to 98%	[8][11]
Storage Temperature	2-8°C or Room Temperature	[8][9]

Table 2: Safety and Hazard Information

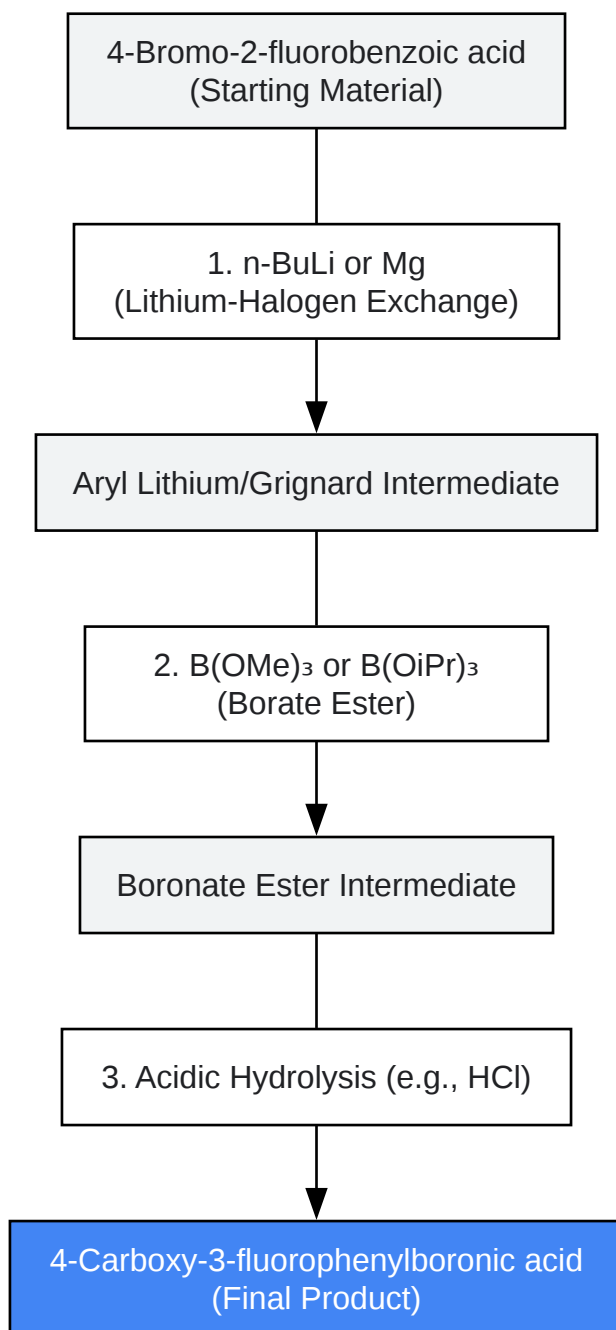
GHS Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

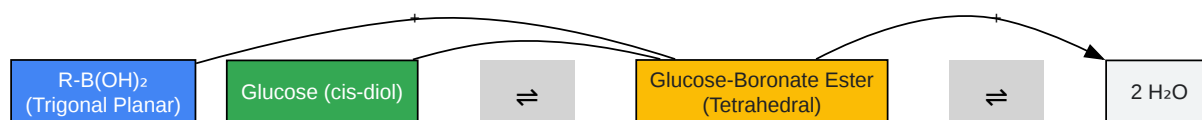
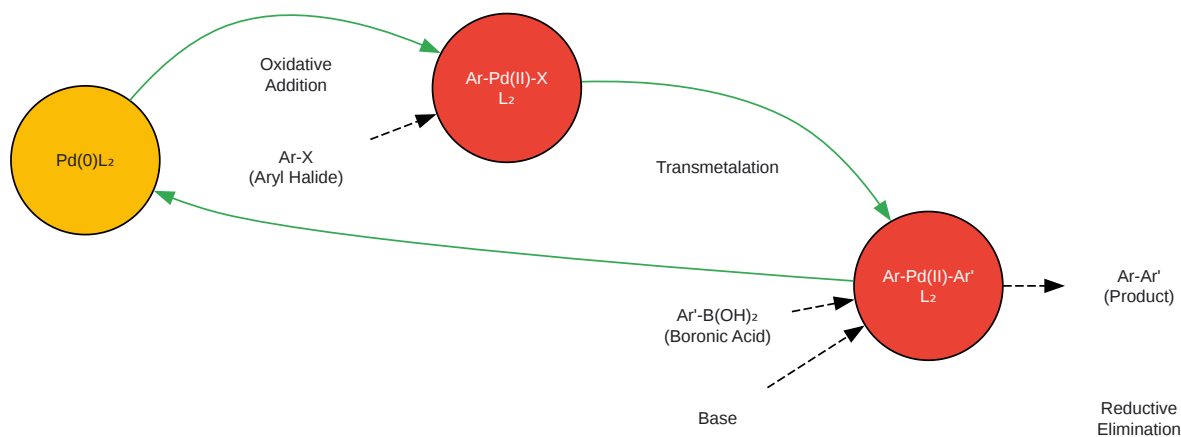
Data sourced from PubChem.[7]

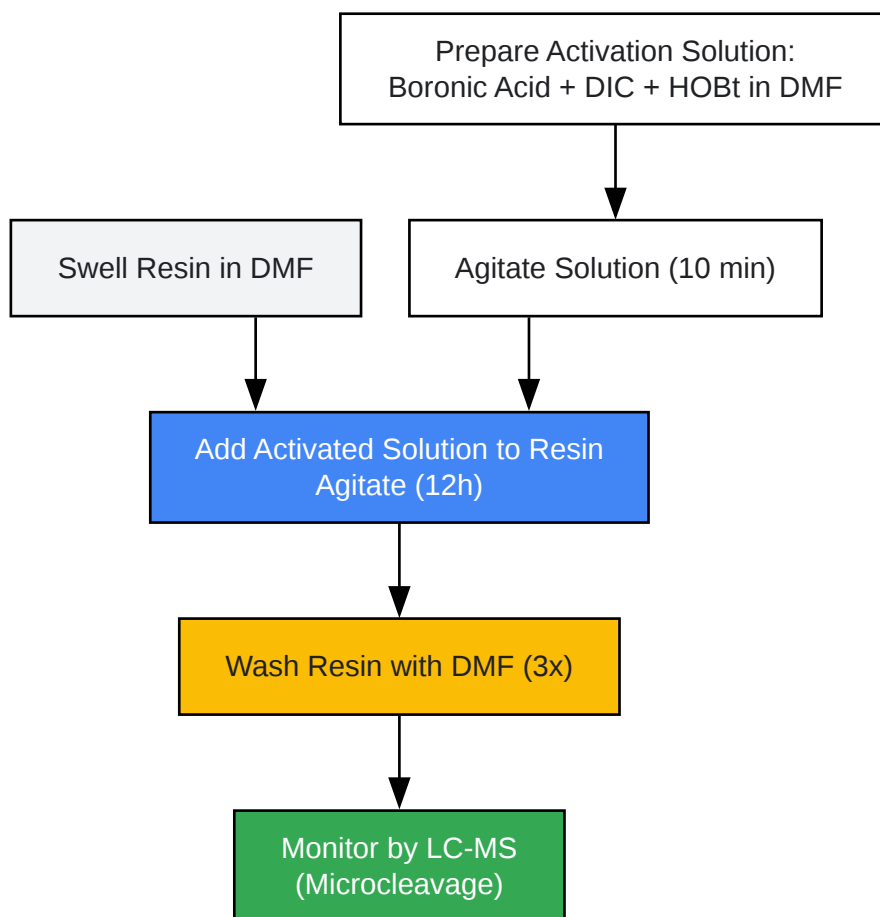
Synthesis and Reactivity

General Synthetic Pathway

While specific synthesis protocols for **4-Carboxy-3-fluorophenylboronic acid** are not detailed in the provided results, a general pathway can be inferred from the synthesis of analogous compounds like 4-amino-3-fluorophenylboronic acid.[1][2] The synthesis typically starts from a commercially available di-substituted benzene, such as 4-bromo-2-fluorobenzoic acid. The process involves a lithium-halogen exchange followed by quenching with a trialkyl borate ester and subsequent acidic hydrolysis to yield the final boronic acid.







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